

# Application Notes and Protocols: MTS Assay for R18 Peptide Neuroprotection Studies

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: R18 peptide

CAS No.: 211364-78-2

Cat. No.: B549395

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction:

The poly-arginine peptide R18 has emerged as a promising neuroprotective agent, demonstrating significant efficacy in preclinical models of neurological disorders such as stroke. [1][2] Its neuroprotective properties are attributed to several mechanisms, including the modulation of glutamate receptors, reduction of intracellular calcium influx, and preservation of mitochondrial function.[3] Cationic arginine-rich peptides (CARPs) like R18 are known for their ability to penetrate cells, offering a therapeutic advantage.[4] This document provides a detailed protocol for utilizing the MTS (3-(4,5-dimethylthiazol-2-yl)-5-(3-carboxymethoxyphenyl)-2-(4-sulfophenyl)-2H-tetrazolium) assay to quantify the neuroprotective effects of the **R18 peptide** against excitotoxicity in neuronal cultures. The MTS assay is a colorimetric method used to assess cell viability by measuring the metabolic activity of cells.[5] [6][7]

## Experimental Protocols

## Protocol 1: MTS Assay for Assessing Neuroprotection by **R18 Peptide**

This protocol outlines the steps to evaluate the efficacy of the **R18 peptide** in protecting primary cortical neurons from glutamate-induced excitotoxicity.

### Materials:

- Primary cortical neuron cultures
- **R18 peptide**
- L-glutamic acid
- Neurobasal medium
- B-27 supplement
- GlutaMAX
- Penicillin-Streptomycin
- 96-well cell culture plates
- MTS reagent (e.g., CellTiter 96® AQueous One Solution Cell Proliferation Assay)[7]
- Plate reader (spectrophotometer)

### Procedure:

- Cell Plating:
  - Seed primary cortical neurons in 96-well plates at an optimal density (e.g., 25,000 cells/well) and culture for at least 5 days to allow for differentiation and formation of synaptic connections.[8]
- **R18 Peptide** Pre-treatment:
  - Prepare stock solutions of the **R18 peptide** in a suitable solvent (e.g., sterile water or PBS).

- Two hours prior to inducing excitotoxicity, replace the culture medium with a fresh medium containing the desired concentrations of **R18 peptide** (e.g., 0.0625, 0.125, 0.25, 0.5, 1, 2, 5  $\mu$ M).[1][3] Include a vehicle control group (medium without R18).
- Induction of Excitotoxicity:
  - Prepare a stock solution of L-glutamic acid.
  - After the 10-minute R18 pre-treatment, expose the neurons to a neurotoxic concentration of glutamic acid (e.g., 100  $\mu$ M) for 5 minutes.[1] A control group of cells should not be exposed to glutamic acid.
- Wash and Recovery:
  - Following the 5-minute glutamate exposure, gently wash the cells with fresh, glutamate-free medium to remove the excitotoxin.
  - Add fresh culture medium (containing the respective concentrations of R18 for the treatment groups) back to the wells.
- Incubation:
  - Incubate the plates for 24 hours at 37°C in a humidified incubator with 5% CO<sub>2</sub>. [1]
- MTS Assay:
  - Add 20  $\mu$ L of MTS solution to each well of the 96-well plate.[5][6][9]
  - Incubate the plate for 1 to 4 hours at 37°C.[5][6][9]
  - Record the absorbance at 490 nm using a plate reader.[5][6]
- Data Analysis:
  - Subtract the background absorbance (from wells with medium only).
  - Express cell viability as a percentage of the control group (untreated, non-lesioned cells).

- Calculate the mean  $\pm$  S.E.M. for each treatment group. Statistical analysis can be performed using appropriate methods (e.g., ANOVA followed by post-hoc tests).

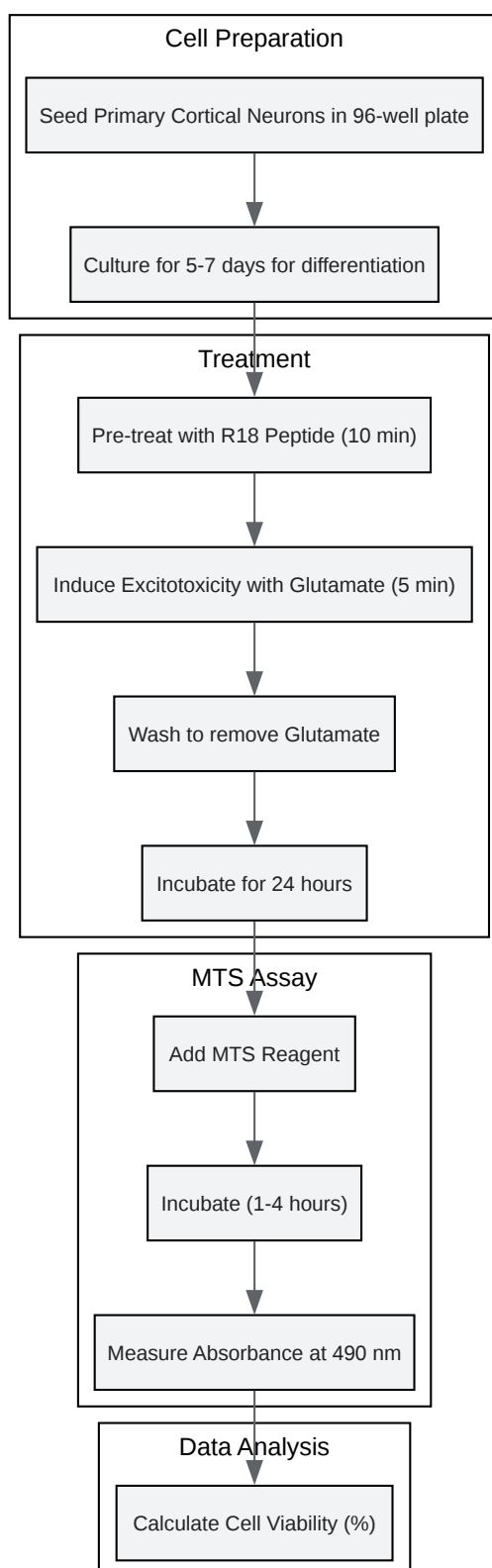
## Data Presentation

Table 1: Dose-Dependent Neuroprotection of R18 against Glutamate-Induced Excitotoxicity

R18 Concentration ( $\mu\text{M}$ )	Glutamate (100 $\mu\text{M}$ )	Cell Viability (% of Control)
0	-	100 $\pm$ 5.2
0	+	45 $\pm$ 3.8
1	+	85 $\pm$ 4.5
2	+	95 $\pm$ 4.1
5	+	88 $\pm$ 5.0

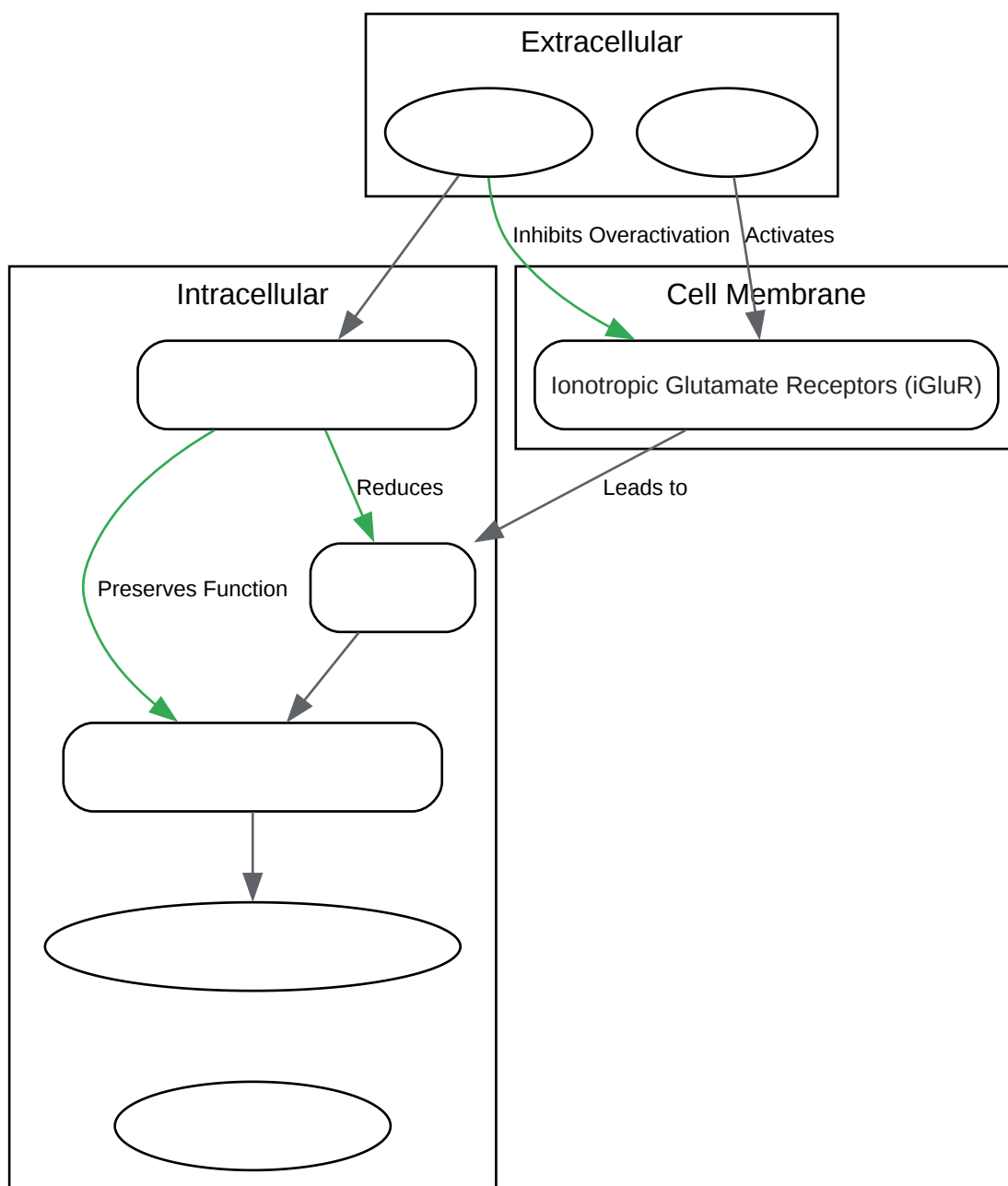
Note: The data presented in this table is representative and synthesized from findings suggesting that R18 provides significant protection at concentrations of 1 and 2  $\mu\text{M}$  against glutamic acid-induced excitotoxicity.[3] A slight decrease in efficacy at 5  $\mu\text{M}$  has been observed in some studies, potentially due to effects on neuronal metabolism rather than increased cell death.[3]

## Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the MTS assay to assess R18 neuroprotection.



[Click to download full resolution via product page](#)

Caption: Putative signaling pathway of R18-mediated neuroprotection.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Poly-arginine-18 \(R18\) Confers Neuroprotection through Glutamate Receptor Modulation, Intracellular Calcium Reduction, and Preservation of Mitochondrial Function - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Neuroprotective Peptides and New Strategies for Ischemic Stroke Drug Discoveries - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. broadpharm.com \[broadpharm.com\]](#)
- [6. creative-bioarray.com \[creative-bioarray.com\]](#)
- [7. neuroproof.com \[neuroproof.com\]](#)
- [8. Plate reader-based assays for measuring cell viability, neuroprotection and calcium in primary neuronal cultures - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: MTS Assay for R18 Peptide Neuroprotection Studies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b549395/docs#application-notes-and-protocols-mts-assay-for-r18-peptide-neuroprotection-studies\]](https://www.benchchem.com/product/b549395/docs#application-notes-and-protocols-mts-assay-for-r18-peptide-neuroprotection-studies)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)